

Environmental fate and degradation of diphenyl sulfide

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Compound of Interest

Compound Name: *Diprenyl Sulfide*

Cat. No.: *B13859471*

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An in-depth analysis of the environmental fate, degradation, and ecotoxicological impact of diphenyl sulfide (DPS), a compound utilized in chemical synthesis and found in some crude oils. This guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of its behavior in various environmental compartments.

Physical and Chemical Properties

Diphenyl sulfide ($C_{12}H_{10}S$) is an organosulfur compound characterized by its stability. Its environmental behavior is largely dictated by its physical and chemical properties, which influence its distribution and persistence.

Table 1: Physical and Chemical Properties of Diphenyl Sulfide

Property	Value	Reference
Molecular Weight	186.27 g/mol	
Appearance	Colorless liquid	
Melting Point	-40 °C	
Boiling Point	296-297 °C	
Water Solubility	14.3 mg/L at 25 °C	
Vapor Pressure	0.0018 mm Hg at 25 °C	

| Log K_{ow} (Octanol-Water Partition Coefficient) | 4.22 | |

The high Log K_{ow} value indicates a strong tendency for diphenyl sulfide to partition from water into organic matrices, suggesting a potential for bioaccumulation in fatty tissues of organisms and sorption to organic matter in soil and sediment. Its low water solubility and low vapor pressure suggest that it will be primarily found in soil and aquatic environments rather than the atmosphere.

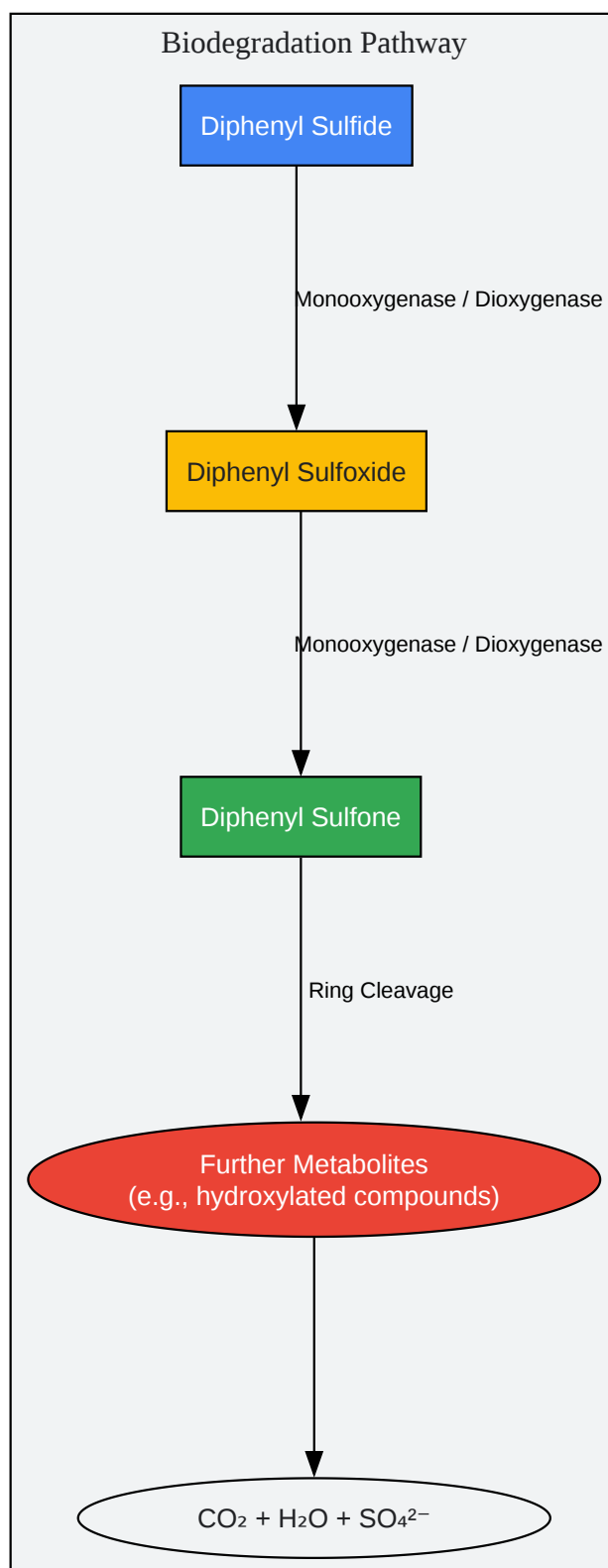
Environmental Degradation Pathways

Diphenyl sulfide is subject to both biotic and abiotic degradation processes in the environment. The primary degradation pathways are biodegradation and photodegradation, which transform the parent compound into more oxidized products.

Biodegradation

Biodegradation is a significant route for the transformation of diphenyl sulfide in environments rich in microbial activity, such as activated sludge, soil, and sediments. The process is primarily an oxidative one, mediated by monooxygenase and dioxygenase enzymes produced by various bacteria.

The most commonly reported biodegradation pathway involves the sequential oxidation of the sulfur atom, as illustrated in the diagram below.



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Figure 1: Aerobic biodegradation pathway of diphenyl sulfide.

Microorganisms, particularly from the *Pseudomonas* and *Rhodococcus* genera, are known to metabolize diphenyl sulfide. The initial and rate-limiting step is often the oxidation of diphenyl sulfide to diphenyl sulfoxide (DPSO). This is followed by a second oxidation step to form the more stable and persistent diphenyl sulfone (DPSO₂). Under certain conditions, further degradation via ring cleavage can occur, leading to complete mineralization.

Table 2: Biodegradation Data for Diphenyl Sulfide

System	Conditions	Degradation (%)	Half-life (t _{1/2})	Metabolites Detected
Activated Sludge	Aerobic, 28 days	~90%	Not Reported	Diphenyl Sulfoxide, Diphenyl Sulfone
Soil	Aerobic	Moderate	Weeks to Months	Not Reported

| Aquatic Environment | Aerobic | Slow | > 100 days | Diphenyl Sulfoxide |

Abiotic Degradation

Abiotic processes, particularly photodegradation, contribute to the transformation of diphenyl sulfide, especially in sunlit surface waters and the atmosphere.

- **Photodegradation:** In aqueous environments, indirect photolysis is the primary mechanism. Diphenyl sulfide can react with photochemically generated reactive oxygen species, such as hydroxyl radicals (•OH). This reaction leads to the formation of diphenyl sulfoxide and other oxidation products.
- **Hydrolysis:** Due to the stability of the carbon-sulfur bonds, diphenyl sulfide is not expected to undergo significant hydrolysis under typical environmental pH conditions (pH 4-9).

Experimental Protocols

This section details a representative methodology for assessing the aerobic biodegradation of diphenyl sulfide in an aqueous medium, a common procedure in environmental fate studies.

Aerobic Biodegradation in an Aquatic System (OECD 301D Guideline, Closed Bottle Test)

1. Principle: A solution of diphenyl sulfide in a mineral medium is inoculated with a small quantity of microorganisms (e.g., from activated sludge) and kept in a completely filled, closed bottle in the dark at a constant temperature. The degradation is followed by analyzing the dissolved oxygen concentration over a 28-day period.

2. Materials:

- Mineral Medium: (e.g., as specified in OECD 301 guidelines) containing essential mineral salts.
- Test Substance: Diphenyl sulfide (analytical grade).
- Inoculum: Activated sludge from a domestic wastewater treatment plant, washed and aerated.
- Control and Reference: A blank control (inoculum only), and a reference control with a readily biodegradable substance (e.g., sodium benzoate).

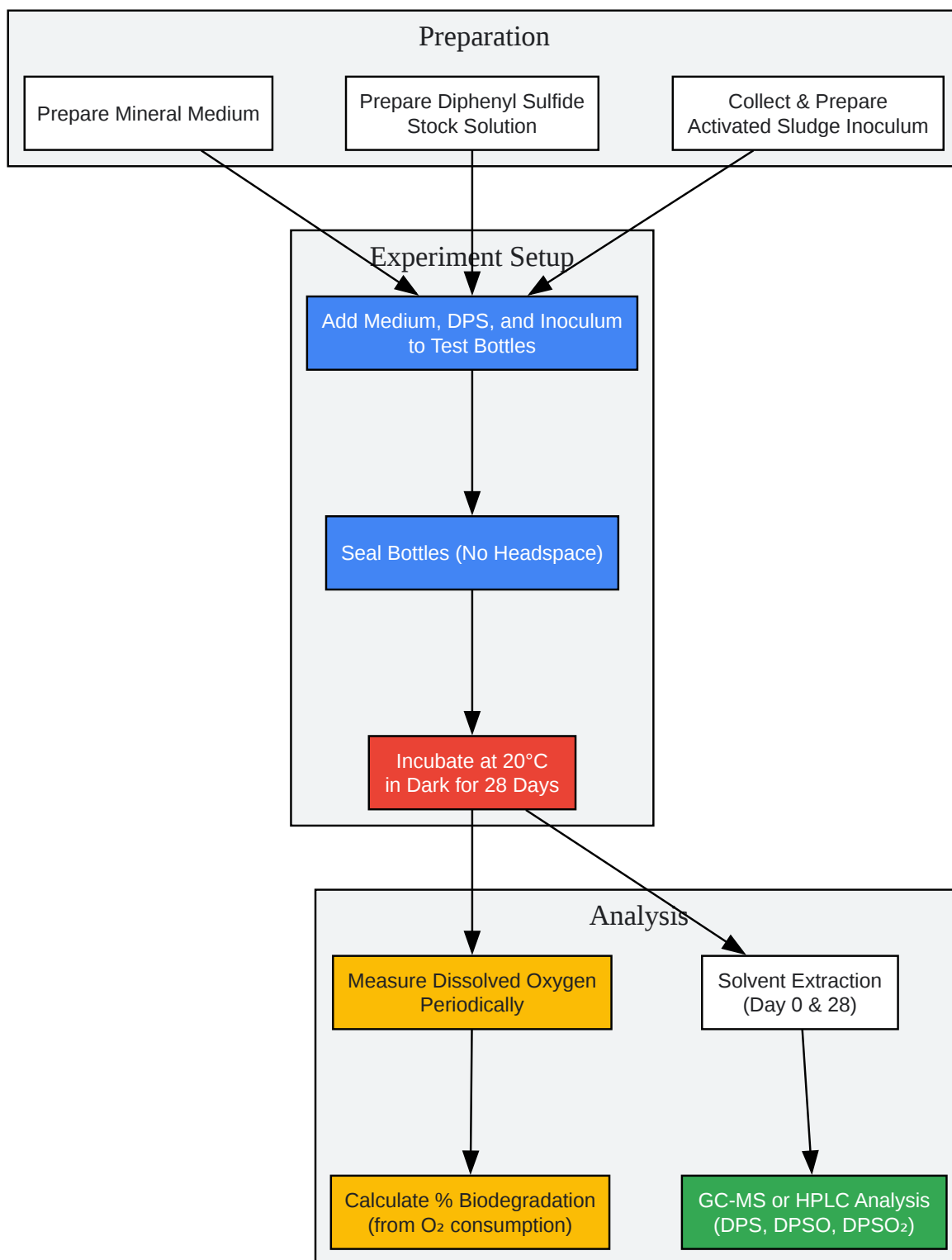
3. Procedure:

- Prepare a stock solution of diphenyl sulfide, typically in a solvent carrier due to its low water solubility.
- Add the test substance to the mineral medium in sealed test bottles to achieve a final concentration (e.g., 2-5 mg/L).
- Inoculate the bottles with the prepared activated sludge inoculum.
- Fill bottles completely, ensuring no headspace, and seal.
- Incubate the bottles at 20 ± 1 °C in the dark for 28 days.
- Measure the dissolved oxygen concentration in replicate bottles at regular intervals.

- The percentage of biodegradation is calculated from the difference in oxygen consumption between the test and blank bottles, expressed as a percentage of the theoretical oxygen demand (ThOD).

4. Analytical Chemistry:

- To confirm the degradation of the parent compound and identify metabolites, samples can be taken at the beginning and end of the experiment.
- Samples are extracted with a suitable solvent (e.g., dichloromethane).
- Analysis is performed using Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC) to quantify diphenyl sulfide, diphenyl sulfoxide, and diphenyl sulfone.



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Figure 2: Experimental workflow for a closed bottle biodegradation test.

Ecotoxicity

The ecotoxicity of diphenyl sulfide and its degradation products is crucial for assessing its environmental risk. Data is limited, but available information suggests moderate toxicity to aquatic organisms.

Table 3: Ecotoxicity Data for Diphenyl Sulfide

Organism	Endpoint	Value	Exposure Time
Fathead Minnow (Pimephales promelas)	LC₅₀	5.7 mg/L	96 hours
Water Flea (Daphnia magna)	EC ₅₀	1.8 mg/L	48 hours

| Green Algae (*Pseudokirchneriella subcapitata*) | EC₅₀ | ~1.5 mg/L | 72 hours |

The primary metabolites, diphenyl sulfoxide and diphenyl sulfone, are generally less toxic than the parent compound. However, the persistence of diphenyl sulfone in the environment is a point of concern.

Conclusion

The environmental fate of diphenyl sulfide is governed by a combination of its physicochemical properties and susceptibility to degradation. Its high Log K_{ow} suggests a potential for partitioning into soil, sediment, and biota. While it is susceptible to aerobic biodegradation, the process can be slow, and the formation of persistent metabolites like diphenyl sulfone is a key consideration. Abiotic degradation via photolysis also contributes to its transformation in aquatic systems. The compound exhibits moderate acute toxicity to aquatic organisms. A comprehensive environmental risk assessment should consider the persistence and potential long-term effects of both the parent compound and its primary degradation products.

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